

Application Notes and Protocols for In Vivo Administration of Diamthazole

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diamthazole (also known as Dimazole) is a benzothiazole antifungal agent.[1][2] It is important for researchers to note that **Diamthazole** was withdrawn from the market in France in 1972 due to reports of neuropsychiatric reactions.[1][2] This has resulted in a scarcity of recent and detailed in vivo studies, particularly those involving systemic administration. The available information primarily points to its historical use as a topical agent.[1]

These application notes provide a summary of potential in vivo administration routes for **Diamthazole** based on general principles of pharmacology and methodologies for preclinical animal studies. The provided protocols are general templates that should be adapted based on specific experimental goals, animal models, and ethical guidelines. A specific formulation for in vivo use is available from commercial suppliers, and its preparation is detailed below. However, the optimal administration route for this specific formulation has not been publicly documented.

Data Presentation: Quantitative Data Summary

A thorough review of available scientific literature did not yield specific quantitative in vivo data for **Diamthazole** for various administration routes. Due to the compound's withdrawal from the market in the 1970s, modern pharmacokinetic, efficacy, and toxicity studies with detailed data on parameters such as Cmax, AUC, LD50, and effective dose are not readily available.



Researchers are advised to conduct initial dose-ranging and toxicity studies to determine these parameters for their specific animal model and administration route.

Table 1: Summary of In Vivo Quantitative Data for **Diamthazole** (Data Not Available)

Admini stratio n Route	Animal Model	Dose Range	Cmax	AUC	Half- life (t1/2)	Efficac y Endpoi nt	Toxicit y Endpoi nt (e.g., LD50)	Refere nce
Intraven ous	Data Not Availabl e	-	-	-	-	-	-	-
Intraper itoneal	Data Not Availabl e	-	-	-	-	-	-	-
Oral (Gavag e)	Data Not Availabl e	-	-	-	-	-	-	-
Topical	Data Not Availabl e	-	-	-	-	-	-	-
Subcut aneous	Data Not Availabl e	-	-	-	-	-	-	-

Experimental Protocols



Preparation of Diamthazole Hydrochloride for In Vivo Administration

A soluble formulation for **Diamthazole** hydrochloride suitable for in vivo experiments has been described.[3]

Materials:

- Diamthazole hydrochloride
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (sterile, physiological)

Protocol:

- Prepare a stock solution of **Diamthazole** hydrochloride in DMSO at a concentration of 25.0 mg/mL.
- To prepare a 1 mL working solution with a final concentration of 2.5 mg/mL, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300.
- Mix the DMSO and PEG300 solution thoroughly.
- Add 50 μL of Tween-80 to the solution and mix until uniform.
- Add 450 μL of saline to adjust the final volume to 1 mL.
- Ensure the final solution is clear before administration. It is recommended to prepare this working solution fresh on the day of use.[3]

Topical Administration Protocol (General)

Methodological & Application





Given **Diamthazole**'s primary use as a topical antifungal, this is a key administration route. This protocol is a general guideline for application to the skin of rodents.

Materials:

- Prepared **Diamthazole** formulation (e.g., cream, ointment, or the liquid formulation described above)
- Electric clippers
- Topical antiseptic (e.g., 70% ethanol)
- Cotton swabs or applicators
- Elizabethan collar (optional, to prevent ingestion)

Protocol:

- Acclimatize the animals to handling and the experimental environment.
- On the day prior to administration, carefully shave the application area on the dorsal side of the animal to ensure direct contact of the substance with the skin.
- On the day of administration, weigh the animal to determine the correct dosage.
- Clean the shaved area with a suitable antiseptic and allow it to dry completely.
- Apply a measured amount of the **Diamthazole** formulation evenly over the defined skin area using a cotton swab or a sterile applicator.
- If necessary, fit the animal with an Elizabethan collar to prevent licking and ingestion of the compound.
- House the animals individually to prevent grooming of the application site by cagemates.
- Observe the animals at regular intervals for any signs of skin irritation, erythema, edema, or adverse systemic effects.[4]



Intraperitoneal (IP) Injection Protocol (Mice)

IP injection is a common route for systemic administration in preclinical studies.

Materials:

- Prepared sterile **Diamthazole** solution (2.5 mg/mL)
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)[5]
- 70% ethanol for disinfection

Protocol:

- Weigh the mouse to calculate the precise volume to be injected. The maximum recommended injection volume for mice is < 10 ml/kg.[5]
- Restrain the mouse securely, tilting it to a head-down position to allow the abdominal organs to shift away from the injection site.[6]
- Identify the injection site in the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[5]
- Disinfect the injection site with 70% ethanol.
- Insert the needle with the bevel up at a 30-40° angle into the abdominal cavity.
- Gently aspirate to ensure that no blood or urine is drawn into the syringe, which would indicate incorrect placement in a blood vessel or the bladder.[5][6]
- If aspiration is clear, inject the solution slowly and smoothly.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress, pain, or adverse reactions immediately after the injection and at regular intervals as defined by the study protocol.



Oral Gavage Protocol (Mice)

Oral gavage ensures the administration of a precise dose directly into the stomach.

Materials:

- Prepared **Diamthazole** solution
- Sterile oral gavage needles (18-20 gauge with a rounded tip for mice)[7]
- Sterile syringes (1 mL)

Protocol:

- Weigh the mouse to calculate the correct dosage volume. The maximum recommended gavage volume is 10 ml/kg for mice.[7]
- Measure the gavage needle against the mouse, from the tip of the nose to the last rib, to determine the appropriate insertion depth.
- Restrain the mouse firmly by the scruff of the neck to immobilize the head, holding the body in a vertical position.
- Gently insert the gavage needle into the mouth, passing it over the tongue and into the
 esophagus. The needle should slide down easily without resistance. If the animal struggles
 or gasps, the needle may be in the trachea and should be withdrawn immediately.
- Once the needle is correctly positioned, administer the solution slowly.
- Remove the gavage needle gently in a single motion.
- Return the animal to its cage and monitor for any signs of respiratory distress or other adverse effects.

Intravenous (IV) Injection Protocol (Mice - Tail Vein)

IV administration provides immediate and complete bioavailability.

Materials:



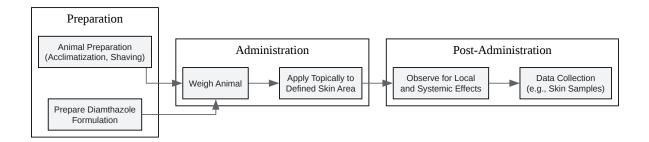
- Prepared sterile **Diamthazole** solution
- Sterile syringes (1 mL)
- Sterile needles (27-30 gauge)[8]
- A restraining device for mice
- Heat lamp or warm water to induce vasodilation of the tail veins

Protocol:

- Weigh the mouse to determine the injection volume. The maximum bolus IV injection volume is 5 ml/kg.[7]
- Place the mouse in a restraining device to secure the animal and provide access to the tail.
- Warm the tail using a heat lamp or by immersing it in warm water to make the lateral tail veins more visible and accessible.[6][8]
- Disinfect the tail with 70% ethanol.
- Position the needle, with the bevel facing up, parallel to the vein and insert it into one of the lateral tail veins, starting as close to the tip of the tail as possible.[6]
- A successful insertion is often indicated by a small flash of blood in the needle hub.
- Inject the solution slowly. If swelling occurs at the injection site, the needle is not in the vein and should be withdrawn.
- After injection, withdraw the needle and apply gentle pressure to the site to prevent bleeding.
- Return the mouse to its cage and monitor for any adverse reactions.

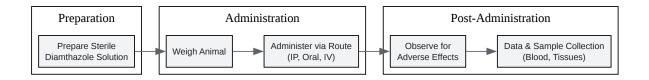
Visualizations





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Caption: Workflow for Topical Administration of **Diamthazole**.



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Caption: General Workflow for Systemic Administration of **Diamthazole**.

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